

# Application Notes and Protocols for Ignitability Testing of Upholstered Furniture Materials

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## Compound of Interest

Compound Name: *IGNITABILITY*

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Audience: Researchers, scientists, and drug development professionals.

These application notes provide an overview and detailed protocols for the principal **ignitability** tests for upholstered furniture materials. The methodologies outlined are based on internationally recognized standards and are essential for assessing the fire safety of furniture components.

## Introduction to Ignitability Testing

**Ignitability** testing of upholstered furniture is a critical process to ensure consumer safety and meet regulatory requirements. These tests evaluate how materials used in furniture, such as fabrics, fillings, and barriers, respond to various ignition sources, from a smoldering cigarette to a small open flame. The primary goal is to minimize the risk of fire incidents, thereby protecting lives and property.<sup>[1][2]</sup> Regulations and standards for furniture flammability vary by region, with prominent standards established in the United States, the European Union, and the United Kingdom.

## Key Ignitability Testing Standards

Several key standards are used globally to assess the flammability of upholstered furniture. These include:

- 16 CFR Part 1640: The mandatory standard for the flammability of upholstered furniture in the United States, which incorporates the testing requirements of California Technical

Bulletin 117-2013.[\[3\]](#)

- California Technical Bulletin 117-2013 (TB 117-2013): A smolder resistance test for cover fabrics, barrier materials, and resilient filling materials.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- NFPA 260: A standard that measures the fire resistance of upholstered furniture components when exposed to a smoldering cigarette.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)
- EN 1021-1 & EN 1021-2: European standards that assess the **ignitability** of upholstered furniture from a smoldering cigarette (Part 1) and a match flame equivalent (Part 2).[\[3\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- BS 5852: A British standard that uses a series of ignition sources, including smoldering cigarettes, gas flames, and wooden cribs (such as Crib 5), to assess the **ignitability** of upholstered seating.[\[10\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- ASTM E1354 (Cone Calorimeter): A test method that measures the heat release rate and other flammability characteristics of materials when exposed to radiant heat.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative data and pass/fail criteria for the discussed **ignitability** testing protocols.

Test Standard	Ignition Source	Key Quantitative Measurements & Observations	Typical Pass/Fail Criteria
CA TB 117-2013	Smoldering Cigarette (SRM 1196)	Vertical Char Length (inches/mm), Smoldering Duration (minutes), Transition to Open Flaming	No continued smoldering after 45 minutes; Vertical char length $\leq$ 1.8 inches (45 mm); No transition to open flaming.[4][7][24]
NFPA 260	Smoldering Cigarette	Char Length (inches/mm), Obvious Ignition	Classification as Class I or Class II based on char length (e.g., Class I: char length $\leq$ 1.75 inches).[1][8]
EN 1021-1	Smoldering Cigarette	Progressive Smoldering, Flaming Combustion	No progressive smoldering or flaming within the 60-minute test duration.[3][13]
EN 1021-2	Match Flame Equivalent (Butane Flame)	Flaming Combustion Duration (seconds)	Flaming combustion must cease within 120 seconds after removal of the ignition source.[3][10]
BS 5852:2006 (Crib 5)	Wooden Crib (Ignition Source 5)	Flaming Duration (minutes), Smoldering Duration (minutes), Evidence of Charring	No flaming for more than 10 minutes after ignition; No smoldering for more than 60 minutes; Charring does not extend more than 100 mm in any direction (upwards excluded).[14][16][25][26]

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ASTM E1354	Radiant Heat (e.g., 35 or 50 kW/m <sup>2</sup> ) & Spark Ignitor	Time to Ignition (s),	Varies by regulation and application. For example, some codes may specify a maximum peak heat release rate (e.g., < 65-100 kW/m <sup>2</sup> ) and a maximum 2-minute total heat release (e.g., < 65-100 kW*min/m <sup>2</sup> ). <a href="#">[17]</a> <a href="#">[18]</a> <a href="#">[21]</a> <a href="#">[22]</a>
		Peak Heat Release Rate (kW/m <sup>2</sup> ), Average Heat Release Rate (kW/m <sup>2</sup> ), Total Heat Released (MJ/m <sup>2</sup> ), Mass Loss Rate (g/s), Specific Extinction Area (m <sup>2</sup> /kg)	

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## Experimental Protocols

### California Technical Bulletin 117-2013: Smolder Resistance Test

Objective: To determine the smolder resistance of upholstered furniture components when exposed to a smoldering cigarette.

#### Methodology:

- Specimen Preparation:
  - Prepare miniature cushions using the test cover fabric over a standard filling material.
  - Vertical cushions typically measure 8" x 8" x 2", and horizontal cushions measure 8" x 5" x 2".[\[4\]](#)
  - Condition the specimens in a controlled environment.
- Test Apparatus:
  - A test rig that forms a crevice between a vertical and a horizontal cushion.
  - Standardized cigarettes (SRM 1196).

- Sheeting material to cover the cigarette.
- Procedure:
  - Place a lighted cigarette in the crevice formed by the vertical and horizontal cushions.[4][6]
  - Cover the cigarette with the sheeting material to ensure contact.[6]
  - Allow the cigarette to burn its entire length. The test duration is typically 45 minutes if smoldering is not progressive.[4][6]
  - Observe for continued smoldering, the development of char, and any transition to open flame.
  - After the test, carefully remove the cigarette remnants.
- Data Collection and Analysis:
  - Measure the maximum vertical char length on the cover fabric.[4]
  - Record if the specimen continues to smolder after 45 minutes or transitions to open flame.
  - A material passes if three initial mock-up specimens meet the pass criteria. If one fails, the test is repeated on three additional specimens.[4][24]

## BS 5852:2006 – Ignition Source 5 (Crib 5) Test

Objective: To assess the **ignitability** of an upholstered seating composite when subjected to a flaming wooden crib ignition source.

Methodology:

- Specimen Preparation:
  - Construct a test composite using the actual cover fabric and filling material on a test rig that simulates a chair seat and back at a 90° angle.[16]
  - Condition the test assembly in a controlled atmosphere.

- Test Apparatus:
  - A test cabinet with a calibrated airflow.
  - A wooden crib (Ignition Source 5), which is a small, lattice-like structure of wood planks. [\[26\]](#)
  - Lint is attached to the bottom of the crib, and a non-flammable liquid (propan-2-ol) is added to aid ignition. [\[26\]](#)
- Procedure:
  - Place the prepared crib at the junction of the seat and back of the test rig.
  - Ignite the crib with a match. [\[26\]](#)
  - Observe the specimen for flaming and smoldering on both the cover and interior material.
- Data Collection and Analysis:
  - Record the duration of any flaming and smoldering.
  - Measure the extent of char damage in all directions.
  - The composite passes if flaming ceases within 10 minutes, smoldering stops within 60 minutes, and the char damage does not exceed the specified limits. [\[14\]](#)[\[16\]](#)[\[25\]](#)

## ASTM E1354: Cone Calorimeter Test

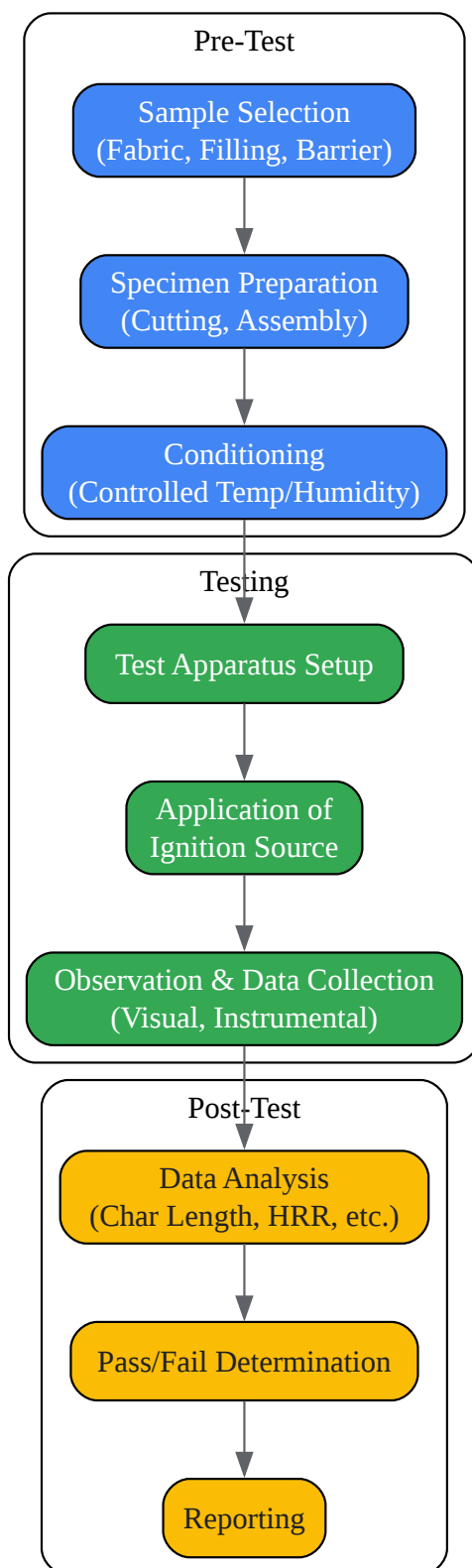
Objective: To measure the heat release rate and other fire-test-response characteristics of materials exposed to a controlled level of radiant heat. [\[17\]](#)[\[18\]](#)[\[20\]](#)

Methodology:

- Specimen Preparation:
  - Prepare flat specimens, typically 100mm x 100mm, with a maximum thickness of 50mm. [\[17\]](#)

- The specimens should be representative of the end-use product.
- Condition the specimens to a constant weight at 23°C and 50% relative humidity.[\[17\]](#)
- Wrap the back and edges of the specimen in aluminum foil.[\[17\]](#)
- Test Apparatus:
  - A cone calorimeter, which includes a conical-shaped radiant heater, a load cell for measuring mass loss, a spark ignitor, and an exhaust system with gas analysis and smoke measurement capabilities.[\[17\]](#)[\[18\]](#)
- Procedure:
  - Calibrate the equipment and set the desired heat flux (commonly 35 or 50 kW/m<sup>2</sup>).[\[17\]](#)
  - Place the prepared specimen on the load cell under the conical heater.
  - Position the spark ignitor over the specimen surface to ignite the pyrolysis gases.
  - The test continues until flaming ceases or for a predetermined duration (e.g., 60 minutes).[\[17\]](#)
- Data Collection and Analysis:
  - Continuously measure and record the following parameters:
    - Time to sustained ignition.[\[18\]](#)
    - Mass loss rate.[\[18\]](#)
    - Oxygen concentration in the exhaust gas to calculate the heat release rate.[\[21\]](#)
    - Smoke obscuration.[\[21\]](#)
  - From these measurements, calculate the peak and average heat release rates, total heat released, effective heat of combustion, and specific extinction area.[\[17\]](#)[\[18\]](#)

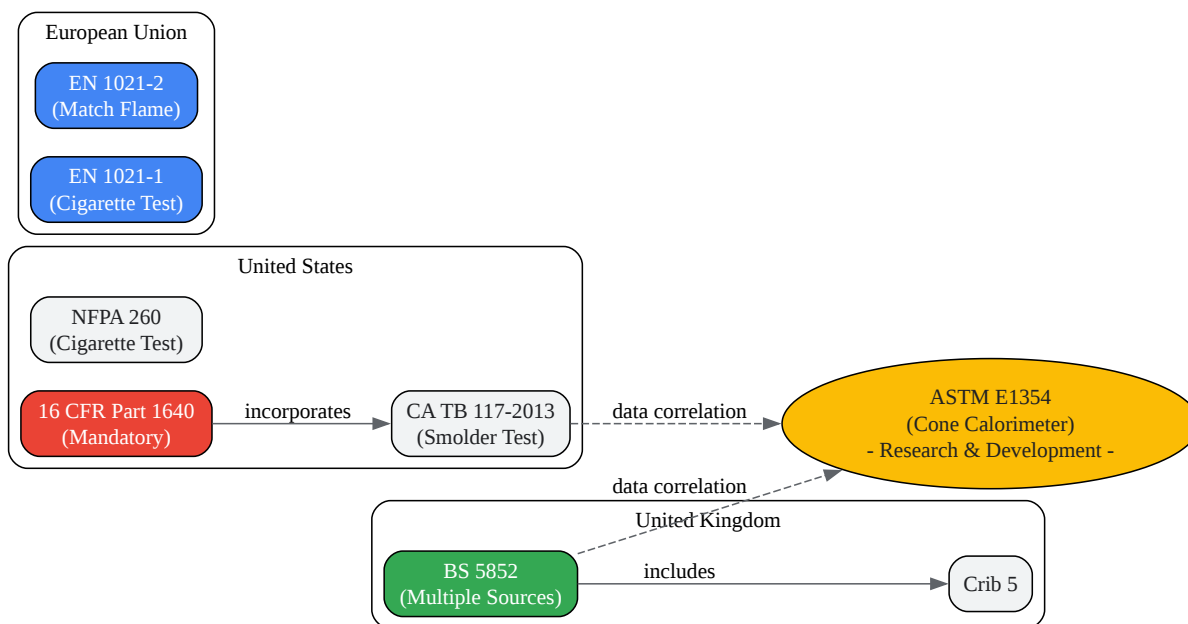
## Visualizations



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Caption: General workflow for upholstered furniture **ignitability** testing.



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Caption: Relationship between key **ignitability** testing standards.

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